

A Comparative Guide to Proficiency Testing Schemes for Organochlorine Compound Analysis

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Compound of Interest

Compound Name: *3,4,5-Trichloroveratrole*

Cat. No.: *B100118*

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For researchers, scientists, and drug development professionals, ensuring the accuracy and reliability of analytical data for organochlorine compounds is paramount. Proficiency testing (PT) schemes are a cornerstone of laboratory quality assurance, providing an independent assessment of analytical performance. This guide offers a comparative overview of several prominent PT schemes available for the analysis of organochlorine compounds, detailing their scope, methodologies, and available performance data.

Comparison of Proficiency Testing Scheme Providers

The following table summarizes key features of proficiency testing schemes offered by various providers for the analysis of organochlorine compounds. Data presented is based on publicly available information, and for detailed quantitative performance, direct inquiry with the providers is recommended as final reports are not always publicly accessible.

Feature	Qualitycheck	NSI Lab Solutions	Fapas (a service of Fera Science Ltd.)	ERA (A Waters Company)
Accreditation	ISO/IEC 17043:2010[1]	ISO 17043 Accredited[2][3]	ISO/IEC 17043[4][5]	ISO 17043 Accredited
Matrices Offered	Natural waters (groundwater, surface water)[1]	Wastewater, Drinking Water, Soil[6][7][8]	Drinking Water, Tomato Purée, various food matrices[9][10][11]	Water Pollution (WP), Water Supply (WS)
Target Analytes (Examples)	Aldrin, Chlordane, DDD, DDE, DDT, Dieldrin, Endosulfan, Endrin, Heptachlor, HCB, Pentachlorobenzene[1]	Aldrin, Dieldrin, Endrin, Heptachlor, Heptachlor epoxide, HCB, Lindane, Methoxychlor[2][8]	A wide range of organochlorine pesticides[9][10]	Aldrin, Dieldrin, Endrin, Heptachlor, Heptachlor epoxide, Lindane, Methoxychlor and others
Concentration Levels	Indicative levels of 10 - 500 ng/L in natural waters[1]	0.2 to 20 µg/L in drinking water and wastewater concentrates[8]	Not specified in publicly available documents.	1–20 µg/L in diluted samples for water pollution schemes
Performance Evaluation	z-scores are used for performance assessment.[12]	z-scores are used for performance assessment.	z-scores are used for performance assessment.[13]	z-scores are used for performance assessment.
Reporting	Final report provided to participants.[1]	Final reports available online via PT Datalink within 21 days of study closure.[3][7]	Comprehensive reports with statistical analysis and method comparisons.[13]	Detailed statistical analysis and Z-scores provided to participants.

Frequency	Scheduled rounds (e.g., April and November 2026) [1]	Four studies per year for wastewater. [7]	Scheduled rounds throughout the year. [9]	Multiple studies per year for different matrices. [14]
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Experimental Protocols and Methodologies

Proficiency testing providers are typically accredited to ISO/IEC 17043, which requires them to have robust procedures for the preparation, homogeneity testing, and stability testing of their PT samples. The assigned value, which is the "true" concentration used to evaluate laboratory performance, is determined using one of several approaches outlined in ISO 13528.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Sample Preparation and Homogeneity: PT samples are prepared by spiking a known amount of certified reference materials of the target organochlorine compounds into a real or artificial matrix (e.g., natural water, soil, or a food commodity).[\[1\]](#)[\[8\]](#) Homogeneity of the samples is rigorously tested to ensure that every participating laboratory receives a sample with the same concentration of analytes within acceptable statistical limits.[\[15\]](#)

Determination of the Assigned Value: The assigned value can be determined by:

- **Formulation:** Based on the known amount of analyte added to the matrix.
- **Consensus Value:** The robust statistical mean of the results submitted by all participating laboratories.[\[15\]](#)
- **Reference Laboratory Measurement:** Determined by one or more high-performance reference laboratories using a validated, high-accuracy method, such as gas chromatography-isotope dilution mass spectrometry (GC-IDMS).[\[15\]](#)

Analytical Methods Used by Participants: Participants are generally instructed to use their routine analytical methods for the analysis of the PT samples. This approach allows for a realistic assessment of a laboratory's day-to-day performance. Common methods for the analysis of organochlorine pesticides include:

- Gas Chromatography with Electron Capture Detection (GC-ECD)

- Gas Chromatography with Mass Spectrometry (GC-MS)
- Gas Chromatography with Tandem Mass Spectrometry (GC-MS/MS)

These are often preceded by a sample extraction step (e.g., liquid-liquid extraction or solid-phase extraction) and a clean-up step to remove interfering matrix components.

Performance Assessment

The performance of participating laboratories is most commonly evaluated using a z-score, calculated as follows:

$$z = (x - X) / \sigma$$

Where:

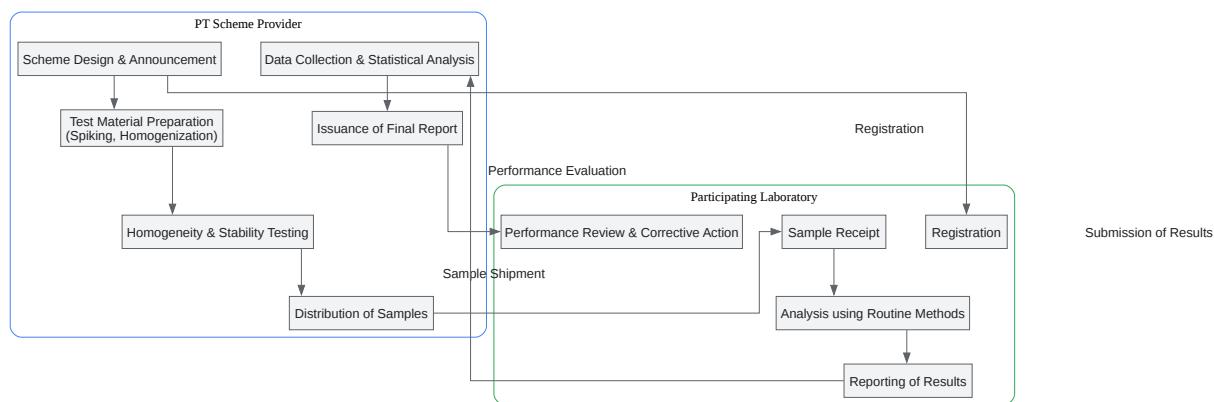
- x is the result reported by the participating laboratory.
- X is the assigned value for the analyte.
- σ is the standard deviation for proficiency assessment, which is often determined from the results of all participants or based on a fitness-for-purpose criterion (e.g., the Horwitz equation).[15]

A z-score is generally interpreted as follows:

- $|z| \leq 2$: Satisfactory performance
- $2 < |z| < 3$: Questionable performance (warning signal)
- $|z| \geq 3$: Unsatisfactory performance (action signal)[12]

Workflow and Diagrams

The following diagram illustrates the typical workflow of a proficiency testing scheme for organochlorine compound analysis.



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Caption: Typical workflow of a proficiency testing scheme.

This guide provides a foundational comparison of proficiency testing schemes for organochlorine compound analysis. For a comprehensive evaluation, it is recommended to contact the PT scheme providers directly to obtain their latest catalogs, pricing, and, if possible, anonymized summary reports from previous rounds. Participation in these schemes is a critical investment in maintaining high standards of data quality and ensuring regulatory compliance.

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